

An In-depth Technical Guide to the Solubility of Methylphosphonate Salts

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Compound of Interest

Compound Name: Methylphosphonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **methylphosphonate** salts, including sodium, potassium, and ammonium salts, in various solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on summarizing the known qualitative solubility characteristics, providing detailed experimental protocols for determining solubility, and outlining analytical methods for quantification. This guide is intended to be a foundational resource for professionals in drug development and chemical synthesis, enabling informed decisions on solvent selection, crystallization processes, and formulation development.

Introduction to Methylphosphonate Salts

Methylphosphonic acid is an organophosphorus compound with the chemical formula $\text{CH}_3\text{P}(\text{O})(\text{OH})_2$. Its salts are formed by the replacement of one or both of the acidic protons with a cation, such as sodium (Na^+), potassium (K^+), or ammonium (NH_4^+). These salts are generally nonvolatile solids.^[1] Their solubility is a critical parameter in various applications, including as precursors in chemical synthesis, as flame retardants, and in the development of pharmaceuticals where phosphonate groups can act as bioisosteres for phosphates.^[1] The solubility of these ionic compounds is highly dependent on the nature of the solvent.

Solubility Profile of Methylphosphonate Salts

A thorough review of scientific literature reveals a scarcity of specific quantitative solubility data for sodium, potassium, and ammonium **methylphosphonates**. However, based on the properties of the parent acid and general principles of solubility for phosphonates, a qualitative profile can be established.

Qualitative Solubility Summary:

Phosphonic acids and their salts are generally poorly soluble in organic solvents but are soluble in water and common alcohols.[1] The high water solubility of phosphonates is a known characteristic.[2] For instance, methylphosphonic acid itself is soluble in water and ethanol.[1]

Quantitative Solubility Data:

While specific data for the salts of methylphosphonic acid are not readily available, the following table includes qualitative information and data for the parent acid to provide context. Researchers are encouraged to use the experimental protocols outlined in this guide to generate specific quantitative data for their systems of interest.

Compound/Salt	Solvent	Temperature (°C)	Solubility	Reference
Methylphosphonic Acid	Water	Not Specified	>20,000 mg/L	[1]
Methylphosphonic Acid	Ethanol	Not Specified	Soluble	[1]
Methylphosphonic Acid	Ethyl Ether	Not Specified	Soluble	[1]
Methylphosphonic Acid	Benzene	Not Specified	Insoluble	[1]
Dimethyl Methylphosphonate	Water	21	Miscible (≥ 100 mg/mL)	[3]
Dimethyl Methylphosphonate	Alcohol	Not Specified	Miscible	[3]
Dimethyl Methylphosphonate	Ether	Not Specified	Miscible	[3]
Dimethyl Methylphosphonate	Benzene	Not Specified	Miscible	[3]
Dimethyl Methylphosphonate	Acetone	Not Specified	Miscible	[3]
Dimethyl Methylphosphonate	Carbon Tetrachloride	Not Specified	Miscible	[3]
Ammonium Phosphinate	Water	Not Specified	Soluble	

Ammonium Phosphinate	Ethanol	Not Specified	Soluble	
Ammonium Phosphinate	Acetone	Not Specified	Insoluble	
Phosphonate Salts (General)	Water	Not Specified	High solubility	[2]
Phosphonic Acids (General)	Organic Solvents	Not Specified	Poorly soluble	[1]

Experimental Protocols for Solubility Determination

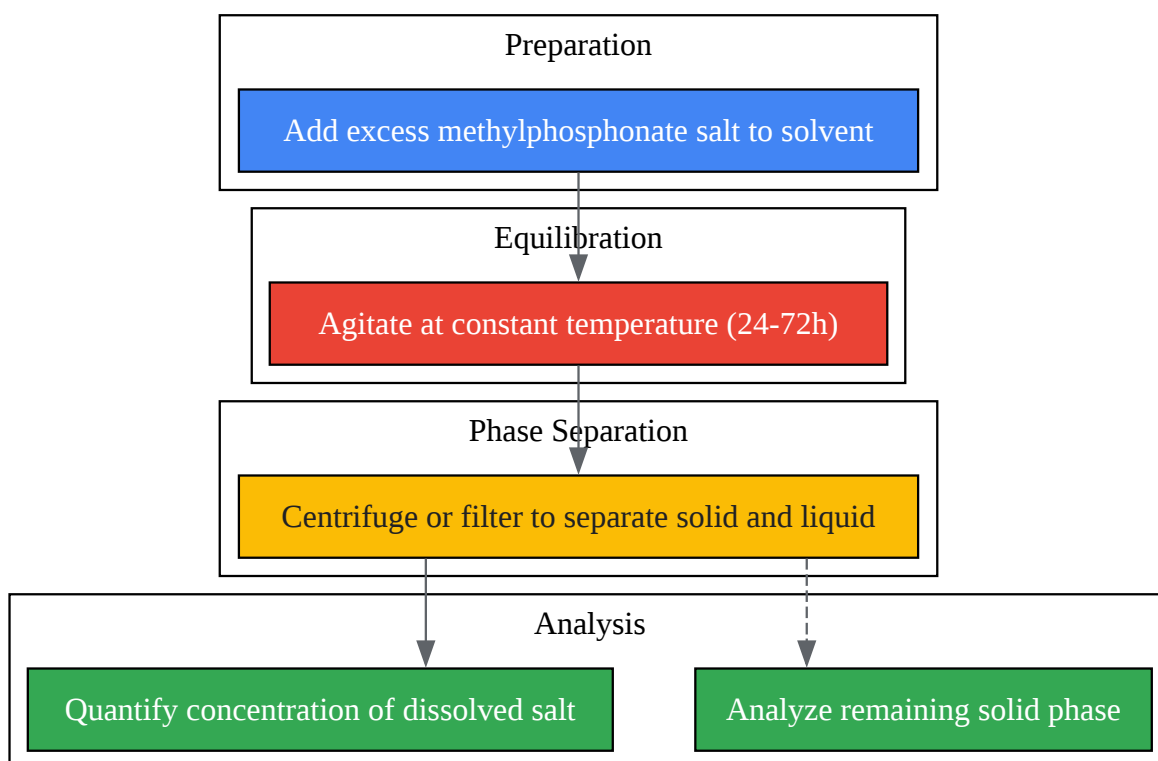
Two primary methods for determining the equilibrium solubility of a compound are the isothermal (shake-flask) method and the polythermal method.

This method is considered the gold standard for determining equilibrium solubility and involves equilibrating an excess amount of the solid solute with a solvent at a constant temperature.

Methodology:

- **Preparation:** Add an excess amount of the finely powdered **methylphosphonate** salt to a known volume or mass of the chosen solvent in a sealed, thermostatically controlled vessel (e.g., a flask or vial).
- **Equilibration:** Agitate the suspension at a constant temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached. The agitation can be achieved using a magnetic stirrer or a shaker bath.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. Separate the saturated solution from the solid phase by centrifugation or filtration. It is crucial to maintain the temperature during this step to prevent precipitation or further dissolution.
- **Quantification:** Analyze the concentration of the **methylphosphonate** salt in the clear supernatant using a suitable analytical method (see Section 4).

- Solid Phase Analysis: It is good practice to analyze the remaining solid to check for any polymorphic transformations or solvate formation that may have occurred during the experiment.



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Isothermal Solubility Determination Workflow

This method involves determining the temperature at which a known concentration of the solute completely dissolves upon heating or precipitates upon cooling.

Methodology:

- Preparation: Prepare a series of samples with known concentrations of the **methylphosphonate** salt in the desired solvent.

- **Heating/Cooling Cycle:** Heat the samples at a controlled rate while stirring until all the solid dissolves. Then, cool the clear solution at a controlled rate until the first crystals appear (the cloud point).
- **Temperature Measurement:** The temperature at which the last crystals dissolve upon heating and the first crystals appear upon cooling are recorded. The average of these temperatures is often taken as the saturation temperature for that concentration.
- **Data Analysis:** Plot the solubility (concentration) as a function of temperature to generate a solubility curve.

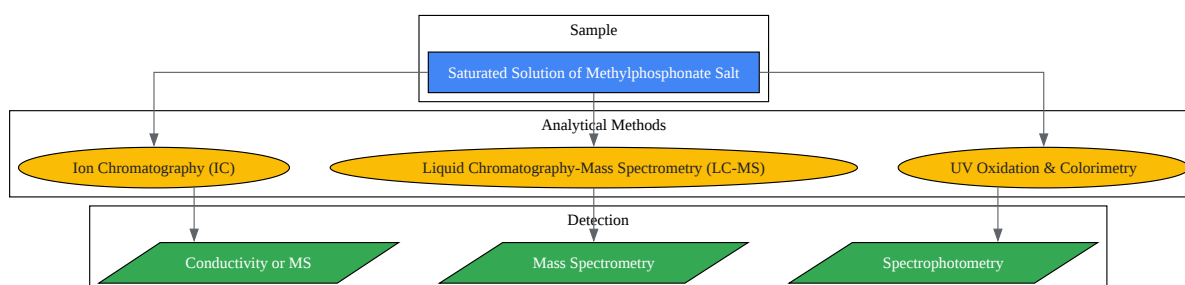
Analytical Methods for Quantification

Accurate quantification of the dissolved **methylphosphonate** salt is crucial for determining solubility. Several analytical techniques can be employed.

Ion chromatography is a suitable method for separating and quantifying phosphonates in aqueous solutions. The separation can be followed by conductivity detection or coupled with mass spectrometry (IC-MS) for higher sensitivity and specificity.^[4]

LC-MS is a powerful technique for the analysis of phosphonates.^[4] Due to the high polarity of **methylphosphonate**, Hydrophilic Interaction Liquid Chromatography (HILIC) is often employed for separation.^[4] Derivatization of the phosphonate group can sometimes be used to improve chromatographic retention and detection sensitivity.^[5]

This method involves the UV-induced oxidation of the phosphonate to orthophosphate.^[6] The resulting orthophosphate can then be quantified using standard colorimetric methods, such as the ascorbic acid method, which forms a colored complex that can be measured spectrophotometrically.^{[6][7]}



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Analytical Workflow for **Methylphosphonate** Quantification

Conclusion

While quantitative solubility data for sodium, potassium, and ammonium **methylphosphonate** salts are not extensively available in the public domain, this guide provides a framework for researchers to understand their expected solubility behavior and to experimentally determine these crucial parameters. The provided protocols for the isothermal and polythermal methods, along with the outlined analytical techniques, offer a robust approach for generating reliable solubility data. Such data is invaluable for the successful design and optimization of processes involving these compounds in pharmaceutical and chemical research and development.

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References

- 1. Phosphonate - Wikipedia [en.wikipedia.org]
- 2. phosphonates - What are phosphonates? [phosphonates.org]
- 3. Dimethyl methylphosphonate | C₃H₉O₃P | CID 12958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 5. Analysis of trace phosphonates in authentic water samples by pre-methylation and LC-Orbitrap MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. cdn.hach.com [cdn.hach.com]
- 7. Optimized Procedure for Determining the Adsorption of Phosphonates onto Granular Ferric Hydroxide using a Miniaturized Phosphorus Determination Method - PMC [pmc.ncbi.nlm.nih.gov]
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